

In-Depth Technical Guide: Structure and Function of Biotinyl-(Arg8)-Vasopressin

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Compound of Interest

Compound Name: *Biotinyl-(Arg8)-Vasopressin*

Cat. No.: *B15597413*

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Abstract

This technical guide provides a comprehensive overview of **Biotinyl-(Arg8)-Vasopressin**, a crucial tool in the study of vasopressin receptors. The guide details its molecular structure, mechanism of action as a potent V2 receptor agonist, and its applications in receptor binding and signaling assays. Detailed experimental protocols for its synthesis, purification, and use in functional assays are provided, alongside a compilation of quantitative binding and functional data. Visual diagrams of its signaling pathway, experimental workflows, and structure-function relationship are included to facilitate a deeper understanding of this important research molecule.

Core Concepts: Structure and Function

Biotinyl-(Arg8)-Vasopressin is a synthetic derivative of the native neuropeptide Arginine Vasopressin (AVP), a key regulator of water and electrolyte balance.^[1] The core structure of AVP is a nonapeptide with a disulfide bridge between the cysteine residues at positions 1 and 6. In **Biotinyl-(Arg8)-Vasopressin**, a biotin molecule is covalently attached to the AVP peptide. This biotinylation is a critical modification that allows for highly specific and high-affinity binding

to avidin and streptavidin proteins, making it an invaluable probe for a variety of experimental applications.^[2]

The site of biotinylation can vary. Common strategies include:

- **N-terminal Biotinylation:** The biotin moiety is attached to the N-terminal amino group of the Cysteine residue at position 1.
- **Side-Chain Biotinylation:** Biotin is attached to the side chain of a specific amino acid. A common approach involves substituting the Glutamine at position 4 with 2,4-diaminobutyric acid (Dab), to which biotin is then conjugated.^[3] Another strategy involves biotinylating the ϵ -amino group of a Lysine residue if it is present in the peptide sequence.^[4]

Crucially, the biotinylation of Arg8-Vasopressin does not significantly impair its biological function. Biotinylated analogs of AVP have been shown to retain high binding affinity for the vasopressin V2 receptor and are as potent as the native hormone in stimulating downstream signaling pathways, such as the production of cyclic AMP (cAMP).^[3]^[4] This conservation of function makes **Biotinyl-(Arg8)-Vasopressin** an excellent tool for studying the V2 receptor.

Quantitative Data Summary

The following tables summarize the binding affinities and functional potencies of various biotinylated vasopressin analogs for the V1a and V2 receptors.

Analog	Receptor	Preparation	Kd (nM)	Reference
Biotinyl-[des-(Gln4),Dab4]-(Arg8)-Vasopressin	V2	Bovine Kidney Membranes	Not Specified	[3]
Biotinyl-[des-(Gln4),Dab4]-(Arg8)-Vasopressin	V1	Rat Liver Membranes	Not Specified	[3]
[1-(2-mercapto) propionic acid] 8-[lysine-N6-biotin] VP	V2	Canine Renal Membranes	15	[4]
[1-(2-mercapto) propionic acid] 8-[lysine-N6-biotin] VP	V2	LLC-PK1 Cells	202	[4]

Table 1: Binding Affinity (Kd) of Biotinylated Vasopressin Analogs.

Analog	Cell Line	Assay	EC50 (nM)	Reference
Biotinyl-[des-(Gln4),Dab4]-(Arg8)-Vasopressin	LLC-PK1	cAMP-dependent Protein Kinase Stimulation	As potent as [Arg8]-Vasopressin (specific value not provided)	[3]
[1-(2-mercapto) propionic acid] 8-[lysine-N6-biotin] VP	LLC-PK1	Adenylate Cyclase Stimulation	Similar to AVP (specific value not provided)	[4]

Table 2: Functional Potency (EC50) of Biotinylated Vasopressin Analogs.

Experimental Protocols

Synthesis and Purification of Biotinyl-(Arg8)-Vasopressin

Principle: Solid-phase peptide synthesis (SPPS) is the standard method for preparing biotinylated peptides. The peptide is assembled on a solid resin support, followed by the coupling of the biotin moiety and subsequent cleavage and purification.

Methodology:

- Peptide Synthesis:
 - The vasopressin analog is synthesized on a suitable resin (e.g., Rink amide resin for a C-terminal amide) using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.
 - For site-specific biotinylation at a position other than the N-terminus (e.g., at position 4), an amino acid with an orthogonal protecting group on its side chain (e.g., Fmoc-Dab(Mtt)-OH) is incorporated at the desired position.
- Biotinylation:
 - N-terminal Biotinylation: After the final amino acid coupling and Fmoc deprotection, the free N-terminal amine is reacted with an activated biotin derivative (e.g., biotin-NHS ester).
 - Side-Chain Biotinylation: The orthogonal protecting group (e.g., Mtt) is selectively removed, and the exposed amine is then reacted with an activated biotin derivative.
- Cleavage and Deprotection: The biotinylated peptide is cleaved from the resin, and all remaining side-chain protecting groups are removed using a strong acid cocktail (e.g., trifluoroacetic acid with scavengers).
- Purification: The crude peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: The purified **Biotinyl-(Arg8)-Vasopressin** is characterized by mass spectrometry to confirm its molecular weight and by analytical RP-HPLC to assess its purity.

V2 Receptor Competitive Binding Assay

Principle: This assay measures the ability of **Biotinyl-(Arg8)-Vasopressin** to compete with a radiolabeled ligand (e.g., [3H]-Arginine Vasopressin) for binding to the V2 receptor.

Methodology:

- Membrane Preparation:
 - Prepare cell membranes from a cell line or tissue expressing the V2 receptor (e.g., HEK293 cells stably expressing the human V2 receptor).
 - Homogenize cells in a cold lysis buffer and centrifuge to pellet the membranes. Resuspend the membrane pellet in a suitable assay buffer.
- Binding Reaction:
 - In a 96-well plate, add the membrane preparation, a fixed concentration of [3H]-Arginine Vasopressin (typically at or below its K_d), and increasing concentrations of unlabeled **Biotinyl-(Arg8)-Vasopressin**.
 - To determine non-specific binding, include a set of wells with the membrane preparation, [3H]-Arginine Vasopressin, and a high concentration of unlabeled Arg8-Vasopressin.
 - Incubate the plate at a controlled temperature (e.g., 30°C) for a sufficient time to reach equilibrium (e.g., 60 minutes).
- Separation of Bound and Free Ligand:
 - Rapidly filter the contents of each well through a glass fiber filter using a cell harvester to trap the membranes with bound radioligand.
 - Wash the filters several times with ice-cold wash buffer to remove unbound radioligand.
- Detection:
 - Dry the filters and place them in scintillation vials with a scintillation cocktail.

- Measure the radioactivity on the filters using a scintillation counter.
- Data Analysis:
 - Calculate the specific binding at each concentration of **Biotinyl-(Arg8)-Vasopressin** by subtracting the non-specific binding from the total binding.
 - Plot the specific binding as a function of the logarithm of the **Biotinyl-(Arg8)-Vasopressin** concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.
 - Calculate the inhibition constant (Ki) using the Cheng-Prusoff equation.

cAMP Accumulation Assay

Principle: This functional assay measures the ability of **Biotinyl-(Arg8)-Vasopressin** to stimulate the production of intracellular cyclic AMP (cAMP) via the V2 receptor, which is coupled to the Gs protein and adenylyl cyclase.

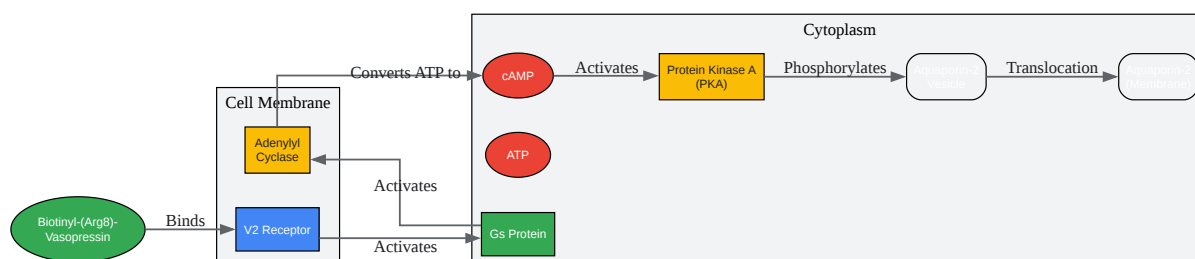
Methodology:

- Cell Culture:
 - Plate cells expressing the V2 receptor (e.g., HEK293-V2R) in a multi-well plate and allow them to adhere overnight.
- Assay Procedure:
 - Wash the cells with assay buffer and then pre-incubate them with a phosphodiesterase (PDE) inhibitor (e.g., IBMX) to prevent the degradation of cAMP.
 - Add increasing concentrations of **Biotinyl-(Arg8)-Vasopressin** to the wells.
 - Incubate the plate at 37°C for a defined period (e.g., 30 minutes) to allow for cAMP accumulation.
- cAMP Detection:

- Lyse the cells and measure the intracellular cAMP levels using a commercially available cAMP detection kit (e.g., HTRF, LANCE, or ELISA-based kits).
- Data Analysis:
 - Plot the measured cAMP levels against the logarithm of the **Biotinyl-(Arg8)-Vasopressin** concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the EC50 value, which represents the concentration of the analog that produces 50% of the maximal response.

Mandatory Visualizations

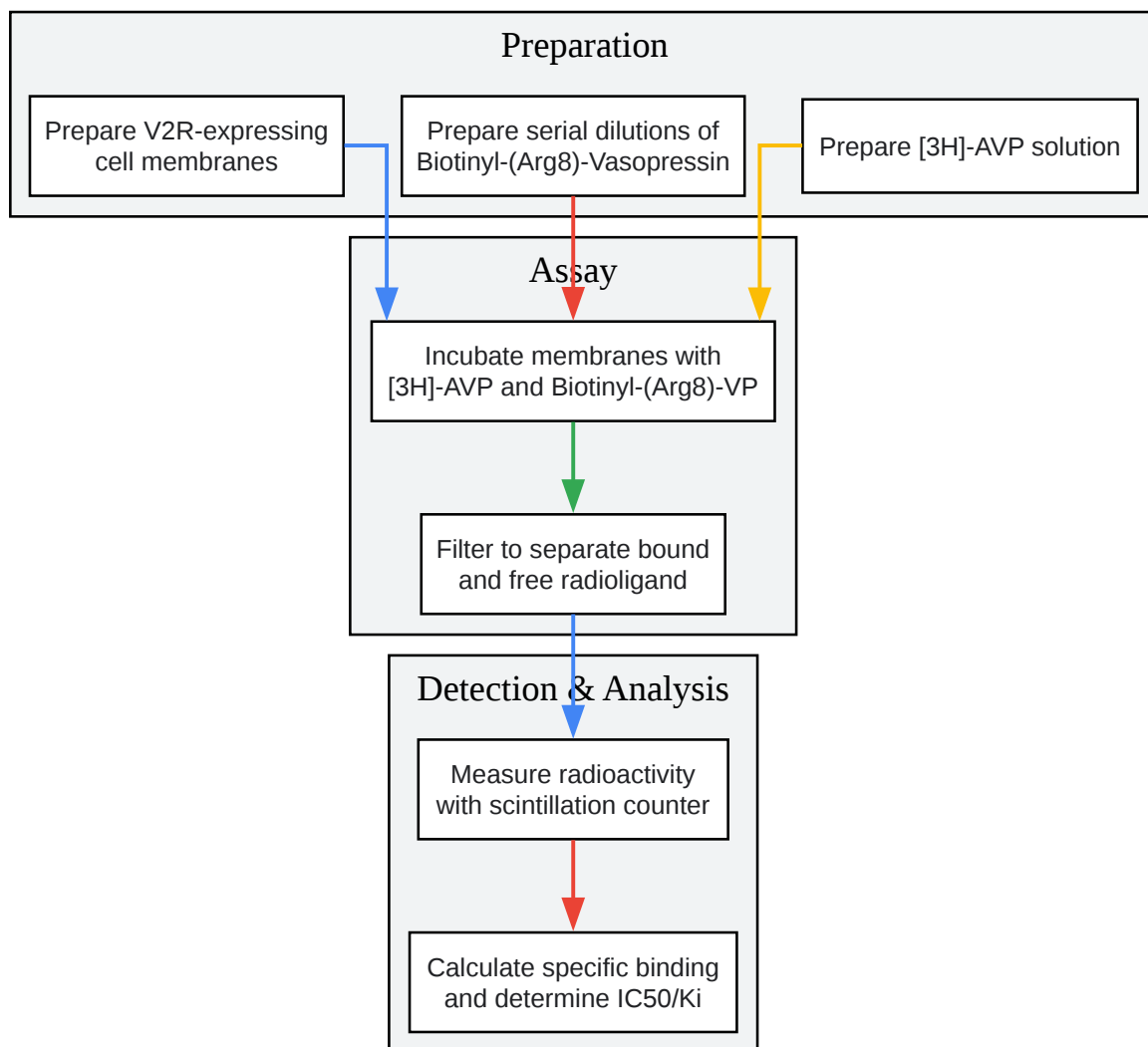
Signaling Pathway of Biotinyl-(Arg8)-Vasopressin



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Caption: V2 receptor signaling pathway initiated by **Biotinyl-(Arg8)-Vasopressin**.

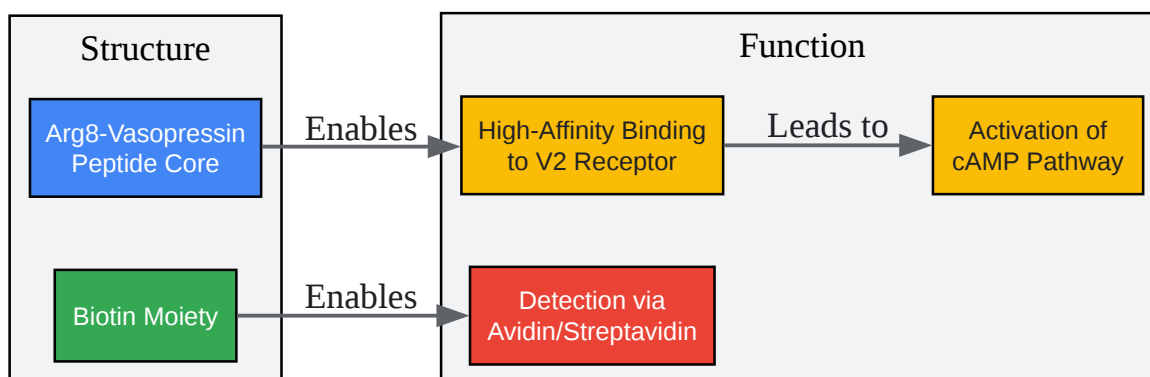
Experimental Workflow: Competitive Binding Assay



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Caption: Workflow for a V2 receptor competitive binding assay.

Structure-Function Relationship



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Caption: Relationship between the structure and function of **Biotinyl-(Arg8)-Vasopressin**.

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